

Essential Safety and Operational Guide for 3-(Pyridin-3-yl)benzenamine

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Compound of Interest

Compound Name: 3-(Pyridin-3-yl)benzenamine

Cat. No.: B1331141

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This document provides immediate, essential safety and logistical information for handling **3-(Pyridin-3-yl)benzenamine** (CAS No. 57976-57-5). It is intended for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this compound.

Hazard Identification and Safety Summary

3-(Pyridin-3-yl)benzenamine is a chemical that requires careful handling due to its potential health hazards. Based on data from structurally similar compounds, it should be treated as a hazardous substance.

GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]

Signal Word: Warning[1]

Hazard	Description	Primary Prevention
Acute Oral Toxicity	Harmful if swallowed.[1][2][3]	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[2][4][5]
Skin Contact	Toxic in contact with skin and causes skin irritation.[2][3]	Wear protective gloves and clothing.[2][4][6] Wash skin thoroughly after handling.[2][3][4]
Eye Contact	Causes serious eye irritation.[2][3]	Wear eye and face protection.[2][4][6]
Inhalation	May cause respiratory irritation.[2][3]	Avoid breathing dust. Use only in a well-ventilated area or under a chemical fume hood.[2][3][4]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following equipment should be used at all times when handling **3-(Pyridin-3-yl)benzenamine**.

PPE Category	Specification	Standard Examples
Eye/Face Protection	Chemical safety goggles or face shield.	ANSI Z87.1 / EN 166[6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective suit.[4][6]	EN 374[7]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated or ventilation is inadequate.[2][6]	N95 or higher

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Procedure	Guideline
Handling	Use in a well-ventilated area, preferably a chemical fume hood.[2][3] Avoid formation of dust and aerosols.[6] Keep away from incompatible materials such as strong oxidizing agents and strong acids. Ground and bond containers when transferring material.[5][8]
Storage	Store in a cool, dry, and well-ventilated place.[2] [6] Keep the container tightly closed.[2][6] Store locked up.[2][5] Recommended storage temperature is 4°C, protected from light.[1]

First Aid Measures

In case of accidental exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[2][5]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water.[2] Remove contaminated clothing immediately and wash it before reuse.[2][5] Seek immediate medical attention.[2]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical advice/attention if irritation persists.[2][3][6]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [2][3][4]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for safety and environmental compliance.

Spill Management:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further spread of the material. Avoid generating dust.
- Clean-up: Wearing appropriate PPE, sweep up the solid material and place it into a suitable, labeled container for disposal.[6] Absorb any liquid with an inert material (e.g., vermiculite, sand).[9]

- Decontaminate: Clean the spill area thoroughly.[9][10]

Waste Disposal:

- Classification: All waste containing **3-(Pyridin-3-yl)benzenamine** must be treated as hazardous waste.
- Collection: Collect waste in a designated, compatible, and clearly labeled hazardous waste container.[9][11] The label should include "Hazardous Waste" and the chemical name.
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][3] Do not let the product enter drains.[4][6]

Experimental Workflow and Safety Diagram

The following diagram outlines the standard workflow for handling **3-(Pyridin-3-yl)benzenamine**, incorporating essential safety checkpoints.

Caption: Workflow for safe handling and disposal of **3-(Pyridin-3-yl)benzenamine**.

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